Safe Handling and Storage of Mephosfolan: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Mephosfolan*
CAS No.:	*950-10-7*
Cat. No.:	*B1676276*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe laboratory handling and storage of **Mephosfolan**. **Mephosfolan** is an organophosphate insecticide and acaricide.[1] It is crucial to adhere to strict safety procedures when working with this compound due to its high toxicity.

Chemical and Physical Properties

Mephosfolan is a yellow to amber liquid.[1][2] Key physical and chemical properties are summarized in the table below.

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Property	Value	Reference
Molecular Formula	C8H16NO3PS2	[1][2]
Molecular Weight	269.32 g/mol	[2]
Boiling Point	120 °C at 0.001 mmHg	[2][3][4]
Density	1.539 g/cm³ at 26 °C	[2][3]
Flash Point	162.8 °C	[2]
Solubility	Soluble in acetone, xylene, benzene, ethanol, and toluene; moderately soluble in water (57 g/kg at 25 °C).	[1]
Vapor Pressure	0.0000318 mmHg	[1]
Refractive Index	1.5354 at 26 °C	[1][2]

Hazard Identification and Safety Precautions

Mephosfolan is classified as highly toxic.[2] It is fatal if swallowed or absorbed through the skin.[5] It is also toxic to aquatic life with long-lasting effects.[5]

GHS Hazard Classifications:

Category	Classification
Acute Toxicity, Oral	Fatal if swallowed.[5]
Acute Toxicity, Dermal	Fatal in contact with skin.[5]
Hazardous to the Aquatic Environment, Long-term Hazard	Toxic to aquatic life with long lasting effects.[5]

Signal Word: Danger[5]

Hazard Statements:

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- H300: Fatal if swallowed.[5]
- H310: Fatal in contact with skin.[5]
- H411: Toxic to aquatic life with long lasting effects.[6]

Precautionary Statements:

- P262: Do not get in eyes, on skin, or on clothing.[7]
- P273: Avoid release to the environment.[8]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [5]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P361: Take off immediately all contaminated clothing.
- P405: Store locked up.[5]
- P501: Dispose of contents/ container to an approved waste disposal plant.[8]

Experimental Protocols

Personal Protective Equipment (PPE)

All personnel handling **Mephosfolan** must use the following PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber, Viton).
- Eye Protection: Safety goggles or a face shield.
- Lab Coat: A chemically resistant lab coat or apron.
- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge is recommended, especially when handling outside of a fume hood.

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Safe Handling Procedures

- Engineering Controls: All work with **Mephosfolan** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Personal Hygiene: Avoid all contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
- Weighing: Weighing of **Mephosfolan** should be done in a fume hood on a tared and sealed container.
- Solution Preparation: When preparing solutions, add **Mephosfolan** to the solvent slowly to avoid splashing.
- Spill Response:
  - In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
  - Place the absorbed material in a sealed, labeled container for hazardous waste disposal.
  - Ventilate the area and wash the spill site after material pickup is complete.
  - For large spills, evacuate the area and contact the institution's environmental health and safety department.

Storage Procedures

- Storage Conditions: Store **Mephosfolan** in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[8] The recommended storage temperature is approximately 4°C.[2][4]
- Container: Keep the container tightly closed and properly labeled.
- Incompatible Materials: **Mephosfolan** is incompatible with strong oxidizing agents, strong acids, and strong bases.[2][4] It is hydrolyzed by acid or alkali.[2][9]

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- Decomposition: When heated to decomposition, it emits very toxic fumes of nitrogen oxides, phosphorus oxides, and sulfur oxides.[1][2][9]

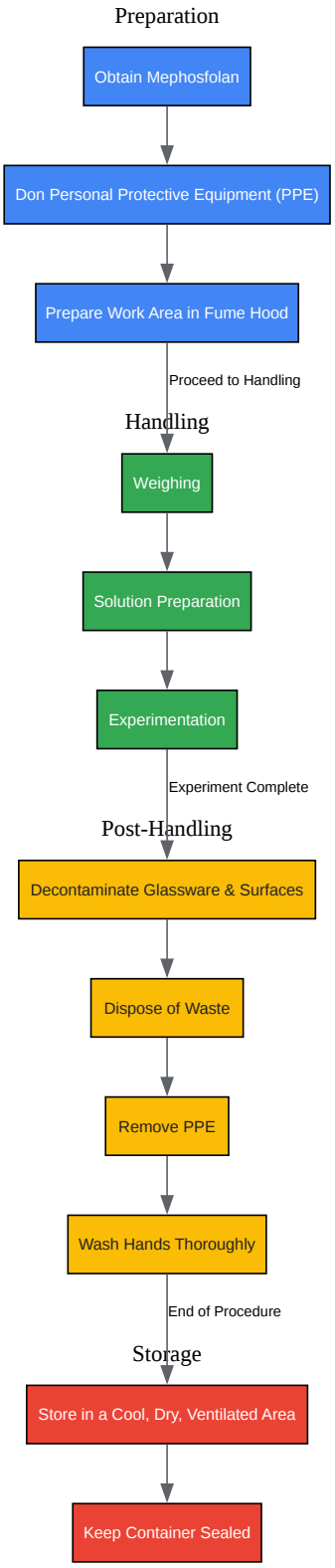
Toxicity Data

The following table summarizes the available acute toxicity data for **Mephosfolan**. LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values are common measures of acute toxicity.[10] A lower LD50 or LC50 value indicates greater toxicity.[10]

Test Organism	Route	Toxicity Value	Reference
Japanese quail (Coturnix coturnix japonica)	Oral	LD50: 12.8 mg/kg	[1]
Carp (Cyprinus carpio)	-	LC50: 54.5 mg/l/96 hr	[1]

Visualizations

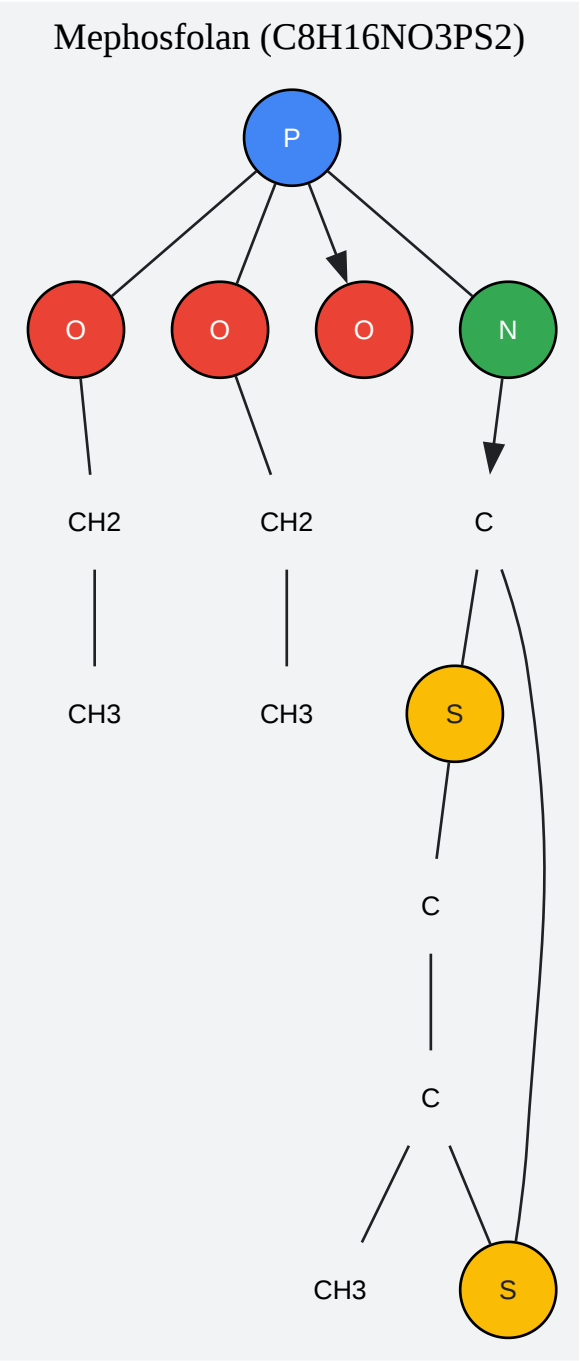
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Caption: Workflow for the safe laboratory handling of **Mephosfolan**.

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Caption: Chemical structure of **Mephosfolan**.

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References

- 1. Mephosfolan | C8H16NO3PS2 | CID 9568069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 950-10-7,MEPHOSFOLAN | lookchem [lookchem.com]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. MEPHOSFOLAN CAS#: 950-10-7 [amp.chemicalbook.com]
- 5. cdn.chemservice.com [cdn.chemservice.com]
- 6. Mephosfolan (Ref: ENT 25991) [sitem.herts.ac.uk]
- 7. accustandard.com [accustandard.com]
- 8. hpc-standards.com [hpc-standards.com]
- 9. MEPHOSFOLAN | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. pested.osu.edu [pested.osu.edu]
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